

# An In-depth Technical Guide to 4-Methylbenzenethiol Sodium Salt

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## Compound of Interest

Compound Name:	4-Methylbenzenethiol sodium salt
CAS No.:	10486-08-5
Cat. No.:	B080081

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This guide provides a comprehensive overview of **4-methylbenzenethiol sodium salt** (also known as sodium p-toluenethiolate or p-thiocresol sodium salt), a versatile and important reagent in modern organic synthesis. Designed for researchers, chemists, and drug development professionals, this document delves into the compound's core chemical properties, synthesis, handling, and reactivity, supported by field-proven insights and established experimental protocols.

## Compound Profile and Core Properties

**4-Methylbenzenethiol sodium salt** is the deprotonated form of 4-methylbenzenethiol (p-thiocresol). The presence of the thiolate anion makes it a potent nucleophile and a valuable building block in synthetic chemistry.<sup>[1][2]</sup> Its utility stems from the high reactivity of the sulfur atom, enabling the formation of carbon-sulfur bonds, which are prevalent in many pharmaceutical agents and advanced materials.

A summary of its key identifiers and physicochemical properties is provided below for quick reference.

Property	Value	Source
Chemical Name	4-Methylbenzenethiol sodium salt	[2]
Synonyms	Sodium 4-methylphenylthiolate, p-Thiocresol sodium salt	[3]
CAS Number	10486-08-5	[3][4]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NaS	[4][5]
Molecular Weight	146.19 g/mol	[3][4]
Appearance	White to off-white powder	[2]
Melting Point	>300 °C (decomposes)	[1][3]
Solubility	Soluble in water, alcohols. Insoluble in nonpolar solvents.	[6]

## Synthesis, Handling, and Safety

### Synthesis Rationale and Protocol

The most direct and common synthesis of **4-methylbenzenethiol sodium salt** involves the acid-base reaction between its parent thiol, 4-methylbenzenethiol, and a suitable sodium base. The choice of base and solvent is critical for achieving high yield and purity.

Causality Behind Experimental Choices:

- Parent Thiol: 4-Methylbenzenethiol (pKa ≈ 6.8) is sufficiently acidic to be deprotonated by common bases like sodium hydroxide or sodium alkoxides.[7]
- Base Selection: Sodium ethoxide or sodium hydroxide are frequently used. Sodium hydride (NaH) can also be employed in anhydrous, aprotic solvents like THF for a clean reaction, as the only byproduct is hydrogen gas.
- Solvent: Ethanol is a common choice as it readily dissolves both the parent thiol and the resulting sodium salt. For reactions requiring strictly anhydrous conditions, THF or DMF are

preferred.

- **Inert Atmosphere:** Thiols and especially thiolates are susceptible to oxidation by atmospheric oxygen, which can lead to the formation of disulfide impurities (di-p-tolyl disulfide). Performing the reaction under an inert atmosphere (e.g., nitrogen or argon) is crucial for preventing this side reaction and ensuring the integrity of the product.

#### Protocol: Synthesis of **4-Methylbenzenethiol Sodium Salt**

- **Setup:** To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, add 100 mL of absolute ethanol.
- **Deprotonation:** While stirring under a positive pressure of nitrogen, add sodium metal (2.3 g, 0.1 mol) in small portions. Allow the sodium to react completely to form sodium ethoxide.
- **Thiol Addition:** Once the solution has cooled to room temperature, add 4-methylbenzenethiol (12.4 g, 0.1 mol) dropwise via a syringe.
- **Reaction:** Stir the resulting mixture at room temperature for 1-2 hours. The formation of the sodium salt may be observed as a precipitate.
- **Isolation:** Remove the solvent under reduced pressure using a rotary evaporator. The resulting white solid is the desired sodium salt.
- **Purification (Optional):** The product can be washed with anhydrous diethyl ether to remove any unreacted thiol and then dried under high vacuum. Purity should be assessed by  $^1\text{H}$  NMR.

## Handling and Safety Precautions

Proper handling is essential due to the nature of the compound and its precursor.

- **Personal Protective Equipment (PPE):** Always wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat.[\[3\]](#)[\[6\]](#)
- **Ventilation:** Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[\[6\]](#)

- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[6] The material is hygroscopic and sensitive to air.
- **Incompatibilities:** Avoid strong oxidizing agents, which can lead to the formation of disulfides or sulfonic acids.[6]

The parent compound, 4-methylbenzenethiol, is known for its powerful and unpleasant stench. [7] While the sodium salt is less volatile, appropriate care should be taken.

## Reactivity and Synthetic Applications

As a soft nucleophile, the thiolate anion is highly effective in a range of nucleophilic substitution and addition reactions.

### Nucleophilic Substitution ( $S_N2$ and $S_NAr$ )

This is the most common application. The thiolate readily displaces leaving groups (halides, tosylates, mesylates) from primary and secondary alkyl substrates to form thioethers (sulfides).

- **$S_N2$  Reactions:** The reaction proceeds with inversion of stereochemistry at a chiral center. The high nucleophilicity of the thiolate ensures efficient reaction, often at room temperature.
- **Nucleophilic Aromatic Substitution ( $S_NAr$ ):** The salt reacts with electron-deficient aromatic rings (e.g., those bearing nitro or carbonyl groups) to displace halides or other suitable leaving groups, forming diaryl sulfides.

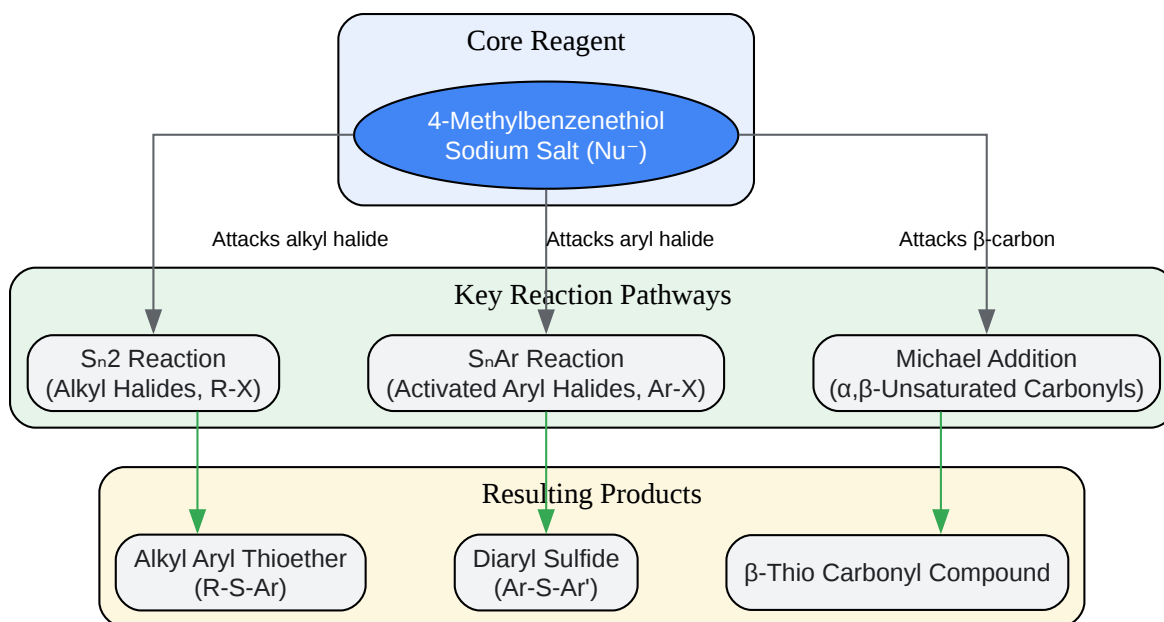
### Conjugate Addition (Michael Addition)

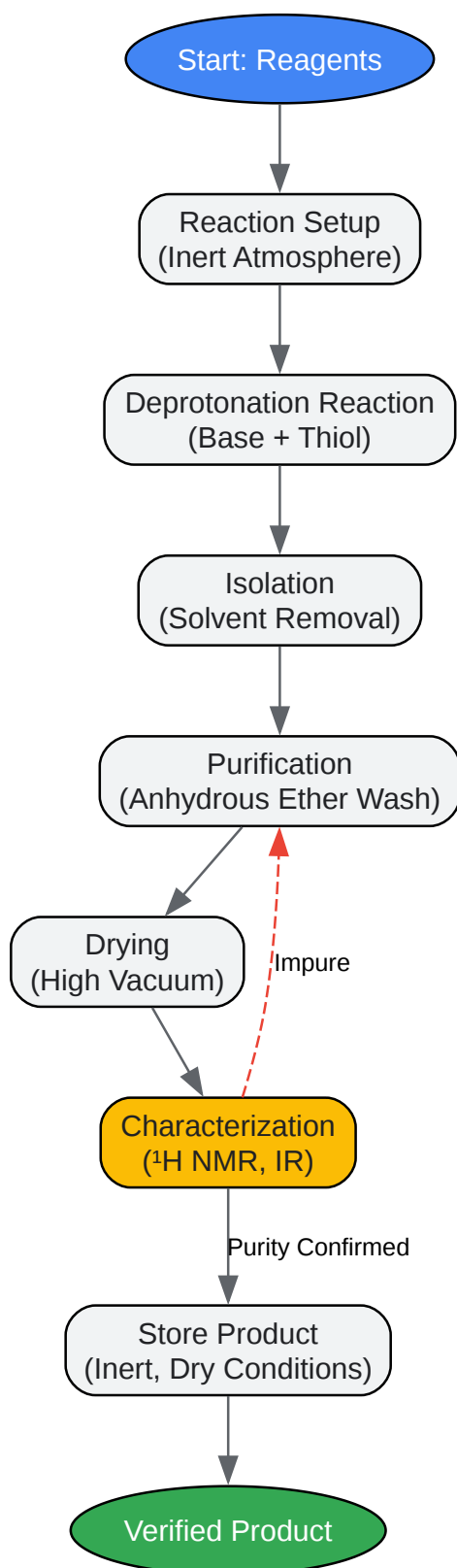
The thiolate can add to  $\alpha,\beta$ -unsaturated carbonyl compounds in a 1,4-conjugate addition fashion. This is a powerful method for forming C-S bonds at the  $\beta$ -position of a carbonyl system.

### Use in Catalysis and Materials Science

Thiolates are widely used to functionalize nanoparticles (e.g., gold nanoparticles) and in the synthesis of polymers and other advanced materials. They can also act as ligands in coordination chemistry.

The diagram below illustrates the fundamental reactivity of **4-methylbenzenethiol sodium salt** as a nucleophile.





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Caption: Workflow for the synthesis and validation of the sodium salt.

## Conclusion

**4-Methylbenzenethiol sodium salt** is a powerful and reliable nucleophilic reagent with broad applications in organic synthesis. Its straightforward preparation, coupled with its high reactivity, makes it an indispensable tool for constructing thioethers and other sulfur-containing molecules. Successful application requires careful attention to handling, particularly the exclusion of atmospheric oxygen and moisture, and rigorous analytical verification of the final product. This guide provides the foundational knowledge and practical protocols necessary for its effective and safe utilization in a research and development setting.

## References

- Sodium toluene-p-thiolate. (n.d.). Retrieved from LookChem. [\[Link\]](#)
- p-Thiocresol | CAS 106-45-6. (n.d.). Retrieved from Pharmaffiliates. [\[Link\]](#)
- 4-Methylbenzenethiol. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- SAFETY DATA SHEET - Gain HEC Original Scent. (2019). Procter & Gamble. [\[Link\]](#)
- Truce, W. E., & Goldhamer, D. L. (1960). The Stereochemistry of the Base-catalyzed Addition of p-Toluenethiol to Sodium and Ethyl Phenylpropionate. *Journal of the American Chemical Society*, 82(22), 5957–5959. [\[Link\]](#)
- Sodium benzenethiolate. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- Whitmore, F. C., & Hamilton, F. H. (1922). p-Toluenesulfinic acid, sodium salt. *Organic Syntheses*, 2, 89. [\[Link\]](#)
- Sodium toluene-p-thiolate. (n.d.). PubChem. Retrieved from [\[Link\]](#)
- **4-Methylbenzenethiol sodium salt** (98%). (n.d.). Retrieved from Amerigo Scientific. [\[Link\]](#)
- para-thiocresol 1-mercapto-4-methylbenzene. (n.d.). Retrieved from The Good Scents Company. [\[Link\]](#)
- Toluene --> Sodium Tosylate --> p-cresol. (2011). Sciencemadness Discussion Board. [\[Link\]](#)

- <sup>1</sup>H NMR Chemical Shifts. (n.d.). Organic Chemistry Data. Retrieved from [[Link](#)]
- Aldehydes, Ketones and Carboxylic Acids. (n.d.). NCERT. [[Link](#)]

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## Sources

- 1. [lookchem.com](http://lookchem.com) [[lookchem.com](http://lookchem.com)]
- 2. 4-METHYLBENZENETHIOL, SODIUM SALT | 10486-08-5 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 3. 4-甲基苯硫酚 钠盐 98% | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 4. [calpaclab.com](http://calpaclab.com) [[calpaclab.com](http://calpaclab.com)]
- 5. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
- 6. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 7. 4-Methylbenzenethiol | C7H8S | CID 7811 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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